

Standard Operating Procedure for Electroantennography (EAG) with Bombykol

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Compound of Interest

Compound Name: *Bombykol*

Cat. No.: *B110295*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Electroantennography (EAG) is a widely used electrophysiological technique to measure the summated response of olfactory receptor neurons on an insect's antenna to a volatile stimulus. This method is instrumental in screening biologically active compounds, identifying pheromones, and understanding the principles of insect olfaction. **Bombykol**, the primary sex pheromone of the female silkworm moth, *Bombyx mori*, serves as a classic model odorant for EAG studies due to its high specificity and the moth's remarkable sensitivity to it.^{[1][2][3][4]}

These application notes provide a detailed standard operating procedure for conducting EAG experiments with **Bombykol** on *Bombyx mori*, covering insect rearing, preparation of the stimulus, the EAG experimental protocol, and data analysis.

Data Presentation: Dose-Response to Bombykol

The EAG response to **Bombykol** is dose-dependent, with increasing concentrations typically eliciting a stronger negative voltage deflection up to a saturation point. The peak amplitude of the EAG response, measured in millivolts (mV), reflects the overall intensity of the antennal response.^[5] The following table summarizes representative quantitative data for EAG responses of male *Bombyx mori* to varying concentrations of **Bombykol**.

| Bombykol Concentration | Mean EAG Response (mV) ± SEM | Normalized Response (%) |
|--------------------------|---------------------------------|-------------------------|
| Solvent Control (Hexane) | 0.05 ± 0.01 | 0 |
| 1 pg | ~0.2 (estimated) | - |
| 10 pg | ~0.4 (estimated) | - |
| 100 pg | ~0.8 (estimated) | - |
| 1 ng | 1.50 ± 0.12 | 90 |
| 10 ng | 1.65 ± 0.15 | 100 |
| 100 ng | 1.60 ± 0.14 | 97 |
| 1 µg | - | - |
| 10 µg | - | - |

Note: The values presented are a composite from multiple studies and are for illustrative purposes. Actual responses may vary based on experimental conditions.[\[6\]](#)[\[7\]](#)

Experimental Protocols

Insect Rearing and Preparation

- Insect Species: Male silkworm moths, *Bombyx mori*.
- Rearing Conditions: Silkworm eggs are incubated at 25°C.[\[8\]](#) Larvae are reared on an artificial diet or fresh mulberry leaves.[\[9\]](#) Moths are used for experiments within 10 days of emergence.[\[8\]](#)
- Antenna Excision: An adult male moth is immobilized, and an antenna is carefully excised at its base using fine scissors.[\[10\]](#)

Preparation of Bombykol Stimulus

- Solvent: Hexane is a commonly used solvent for dissolving **Bombykol**.[\[8\]](#)

- Stock Solution: A stock solution of **Bombykol** in hexane (e.g., 10 mg/mL) is prepared and stored at -30°C.[8]
- Serial Dilutions: Serial dilutions of the stock solution are prepared to create a range of concentrations for dose-response experiments (e.g., from 1 pg/μL to 100 ng/μL).[7][10]
- Stimulus Cartridge: A standard volume (e.g., 10-50 μL) of each dilution is applied to a small piece of filter paper.[8][10] The filter paper is then inserted into a Pasteur pipette or a dedicated stimulus cartridge.[10][11] A solvent-only control should also be prepared.[10]

Electroantennography (EAG) Recording

- EAG Setup: The core of the EAG setup consists of a high-impedance amplifier, recording and reference electrodes, a micromanipulator, an air delivery system, and a data acquisition system.[2] The entire setup should be housed within a Faraday cage to minimize electrical noise.[10]
- Electrode Preparation: Glass capillary microelectrodes are pulled and filled with a conductive electrolyte solution (e.g., Ringer's solution).[12] Ag/AgCl wires are inserted into the back of the electrodes to establish an electrical connection.[10]
- Antenna Mounting: The excised antenna is mounted between the two electrodes. The base of the antenna is placed in contact with the reference electrode, and the distal tip is connected to the recording electrode. A small amount of conductive gel can be used to ensure a good electrical connection.[11]
- Airflow: A continuous stream of purified and humidified air is passed over the antenna to provide a stable baseline.[10][13]
- Stimulus Delivery: The stimulus cartridge is placed in the air stream, and a puff of air (e.g., 0.5 - 1 second duration) is delivered through the cartridge to carry the **Bombykol** vapor to the antenna.[10][14]
- Recording Procedure:
 - Allow the mounted antenna to stabilize in the clean air stream for a few minutes.

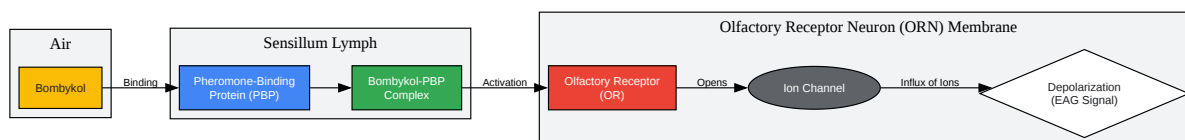
- Record the baseline electrical activity.
- Present the solvent control first to ensure no response to the solvent.
- Present the **Bombykol** stimuli in increasing order of concentration.
- Allow sufficient time between stimuli (e.g., 30-60 seconds) for the antenna to recover.^[11]
- Replicate the experiment on multiple individuals for statistical validity.^[10]

Data Analysis

- Measurement: The EAG response is measured as the peak amplitude of the negative voltage deflection from the baseline, in millivolts (mV).^[5]
- Dose-Response Curve: The mean EAG amplitudes for each concentration are plotted against the logarithm of the concentration to generate a dose-response curve.
- Normalization: Responses are often normalized by setting the response to a standard or the maximum response as 100%.

Visualizations

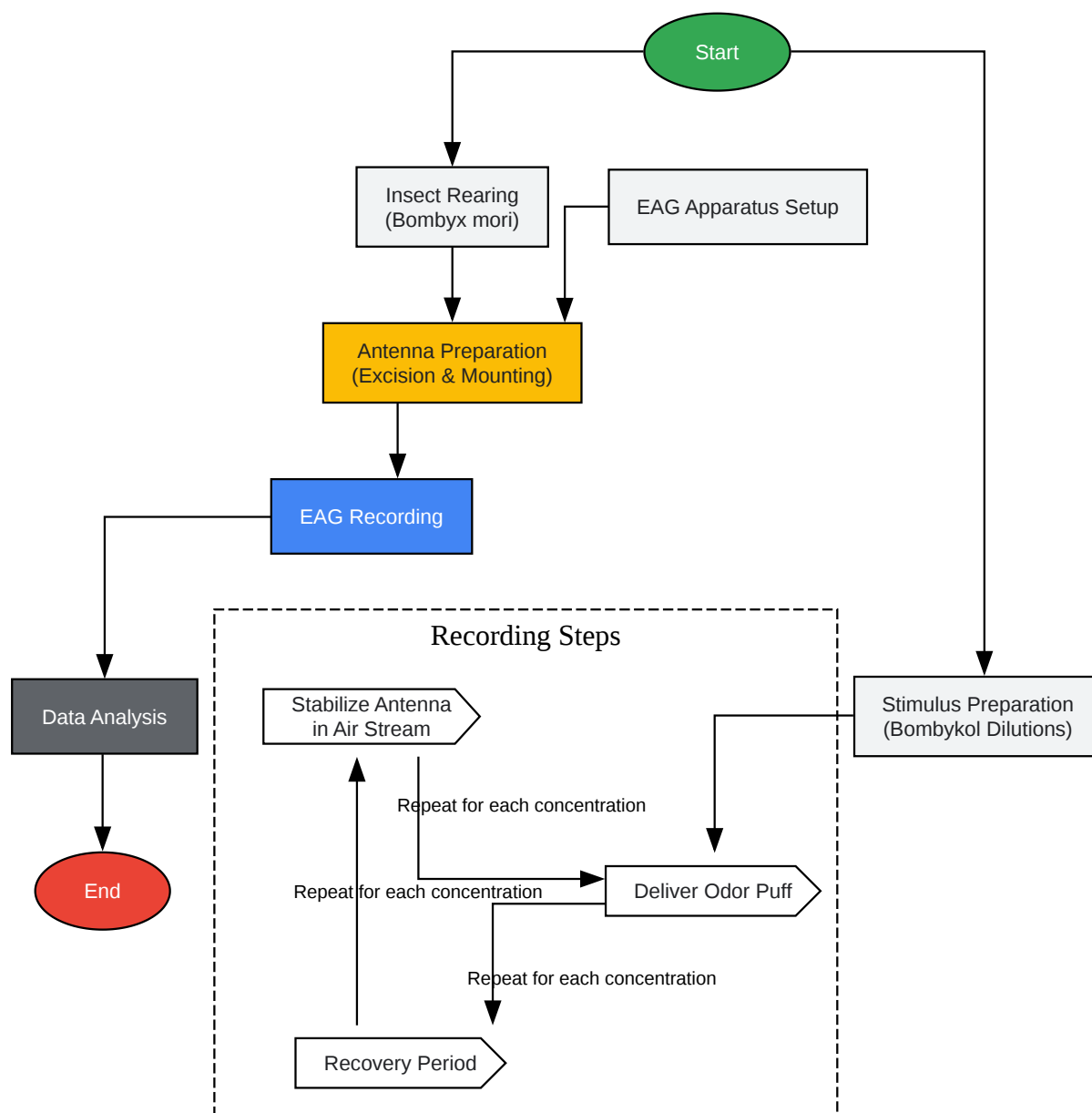
Signaling Pathway of Bombykol Reception



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Caption: Simplified signaling pathway of **Bombykol** reception in an insect olfactory sensillum.

Experimental Workflow for Electroantennography



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Caption: Experimental workflow for a typical electroantennography (EAG) experiment.

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